

Best practices for long-term storage of PF-06649298

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Compound of Interest

Compound Name: PF-06649298

Cat. No.: B610009

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Technical Support Center: PF-06649298

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **PF-06649298**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for long-term storage of solid **PF-06649298**?

For long-term stability, solid **PF-06649298** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] To prevent degradation, it is crucial to store the compound in a tightly sealed container to protect it from moisture and light.

Q2: I have prepared a stock solution of **PF-06649298**. How should I store it?

Stock solutions of **PF-06649298** should be stored at -80°C for a maximum of 6 months or at -20°C for up to 1 month.^[1] It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Q3: My laboratory only has a -20°C freezer. Can I still store my **PF-06649298** stock solution long-term?

While -80°C is recommended for long-term storage of stock solutions, you can store them at -20°C for up to one month.^[1] For storage exceeding one month, a -80°C freezer is highly recommended to maintain the integrity and activity of the compound.

Q4: I accidentally left the solid **PF-06649298** at room temperature for a few hours. Is it still usable?

While the datasheet indicates that **PF-06649298** is shipped at room temperature in the continental US, for long-term storage, maintaining the recommended colder temperatures is essential.^[1] Short-term exposure to room temperature is unlikely to cause significant degradation of the solid compound, but for optimal stability, it should be returned to the recommended storage conditions as soon as possible. The stability of a solution would be more sensitive to temperature fluctuations.

Q5: Are there any specific precautions I should take regarding light and humidity?

Although specific data on light and humidity sensitivity for **PF-06649298** is not readily available, general best practices for storing chemical compounds should be followed. It is recommended to store **PF-06649298**, in both solid and solution form, in a dark place or in amber vials to protect it from light. To prevent hydrolysis, ensure the container is tightly sealed to keep out moisture.

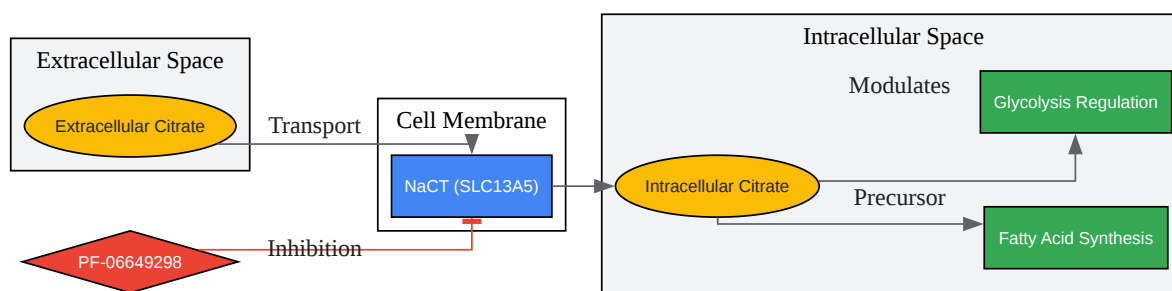
Quantitative Storage Data

Storage Format	Temperature	Duration
Solid Powder	-20°C	3 years ^[1]
Solid Powder	4°C	2 years ^[1]
In Solvent	-80°C	6 months ^[1]
In Solvent	-20°C	1 month ^[1]

Mechanism of Action and Signaling Pathway

PF-06649298 is a potent and selective inhibitor of the sodium-coupled citrate transporter (NaCT), also known as SLC13A5.^{[1][2][3]} By blocking NaCT, **PF-06649298** prevents the uptake of extracellular citrate into cells. Intracellular citrate is a key metabolic intermediate that serves as a precursor for fatty acid synthesis and also plays a role in regulating glucose metabolism through the inhibition of phosphofructokinase-1, a key enzyme in glycolysis.^{[4][5]}

The inhibition of NaCT by **PF-06649298** has been described as allosteric and state-dependent.
[2]



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Caption: Mechanism of action of **PF-06649298**.

Experimental Protocols

General Protocol for Assessing Long-Term Stability of **PF-06649298**

While a specific, validated stability-testing protocol for **PF-06649298** is not publicly available, a general approach based on established practices for chemical stability assessment can be followed. This typically involves subjecting the compound to various storage conditions and monitoring its purity and integrity over time.

1. Sample Preparation:

- Prepare multiple aliquots of **PF-06649298** in both solid (powder) form and as a stock solution (e.g., in DMSO).
- Ensure all storage containers are appropriate (e.g., amber glass vials) and tightly sealed.

2. Storage Conditions:

- Store aliquots under a range of conditions, including the recommended storage temperatures (-80°C, -20°C, 4°C) and potentially accelerated stability conditions (e.g., 25°C/60% RH, 40°C/75% RH) as per ICH guidelines.

- Include conditions to assess light sensitivity (e.g., exposure to UV or fluorescent light) and humidity sensitivity.

3. Time Points:

- Establish a schedule for sample analysis at various time points (e.g., 0, 1, 3, 6, 12, 24, 36 months).

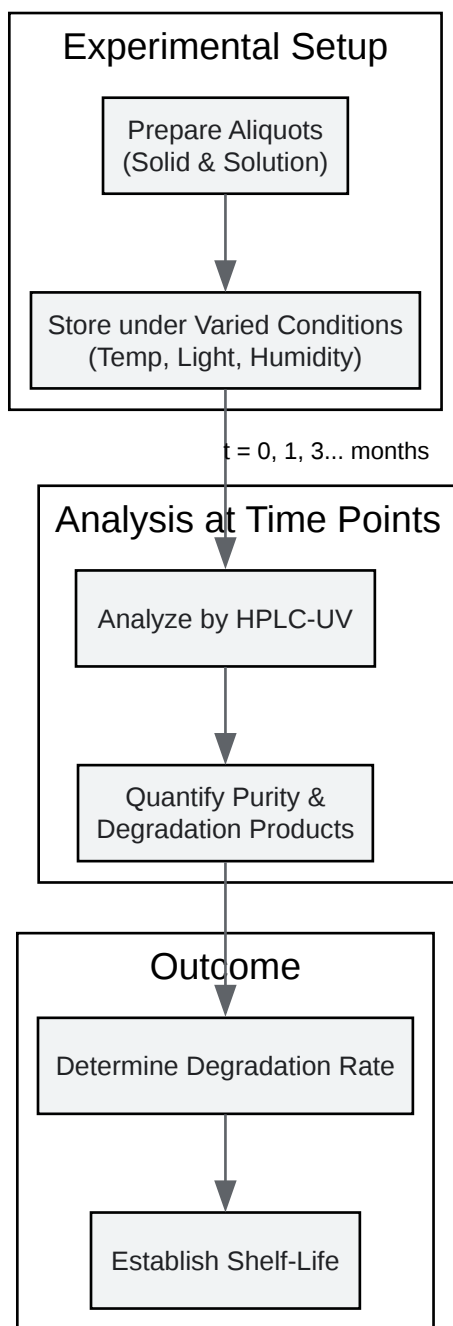
4. Analytical Methods:

- At each time point, analyze the samples using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- The HPLC method should be capable of separating the parent compound from any potential degradation products.
- Monitor for changes in purity, the appearance of new peaks (degradants), and any change in the physical appearance of the sample.

5. Data Analysis:

- Quantify the amount of **PF-06649298** remaining at each time point.
- Determine the degradation rate under each storage condition to establish the shelf-life and optimal storage recommendations.

Experimental Workflow for Stability Assessment



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Caption: General workflow for **PF-06649298** stability testing.

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